

Comparing boiling points of 3-Ethyl-4,4-dimethyloctane and n-dodecane

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Compound of Interest

Compound Name: 3-Ethyl-4,4-dimethyloctane

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Boiling Point Battle: 3-Ethyl-4,4-dimethyloctane vs. n-dodecane

A Comparative Analysis for Researchers in Drug Development and Chemical Sciences

In the realm of organic chemistry, the physical properties of a molecule are pivotal in determining its application, particularly in fields like drug development where solubility, volatility, and intermolecular interactions are critical. This guide provides a comparative analysis of the boiling points of two $C_{12}H_{26}$ isomers: the branched-chain alkane **3-Ethyl-4,4-dimethyloctane** and the straight-chain alkane n-dodecane. This comparison is supported by established chemical principles and outlines a standard experimental protocol for boiling point determination.

Executive Summary

This guide establishes that n-dodecane, a straight-chain alkane, possesses a significantly higher boiling point than its branched isomer, **3-Ethyl-4,4-dimethyloctane**. This difference is primarily attributed to the greater surface area of n-dodecane, which allows for stronger intermolecular van der Waals forces. While a precise experimental boiling point for **3-Ethyl-4,4-dimethyloctane** is not readily available in public databases, established principles of physical chemistry predict it will be lower than that of n-dodecane.

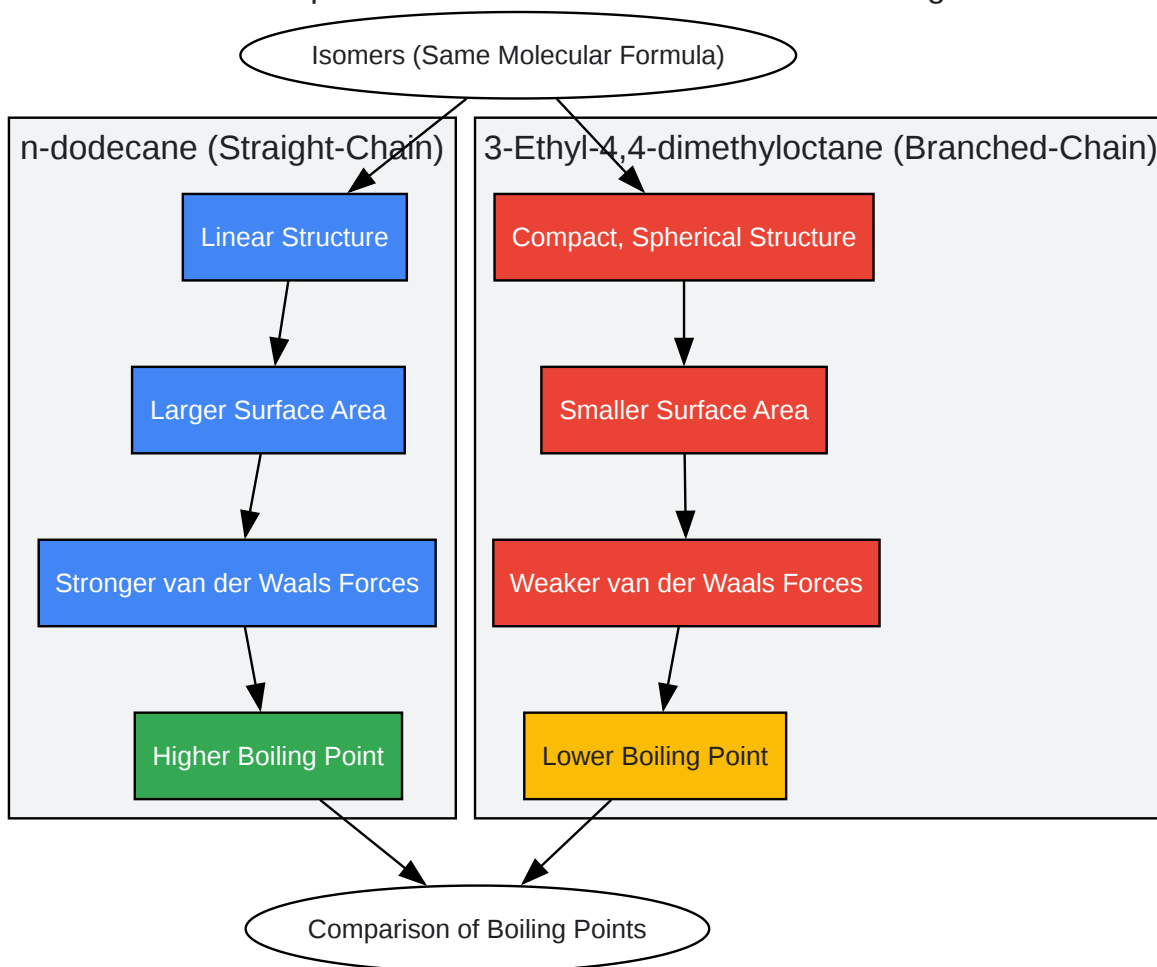
Data Presentation

| Compound | Molecular Formula | Structure | Boiling Point (°C) |
|----------------------------|---------------------------------|----------------|-----------------------|
| n-dodecane | C ₁₂ H ₂₆ | Straight-chain | 216.3 ^[1] |
| 3-Ethyl-4,4-dimethyloctane | C ₁₂ H ₂₆ | Branched-chain | Not readily available |

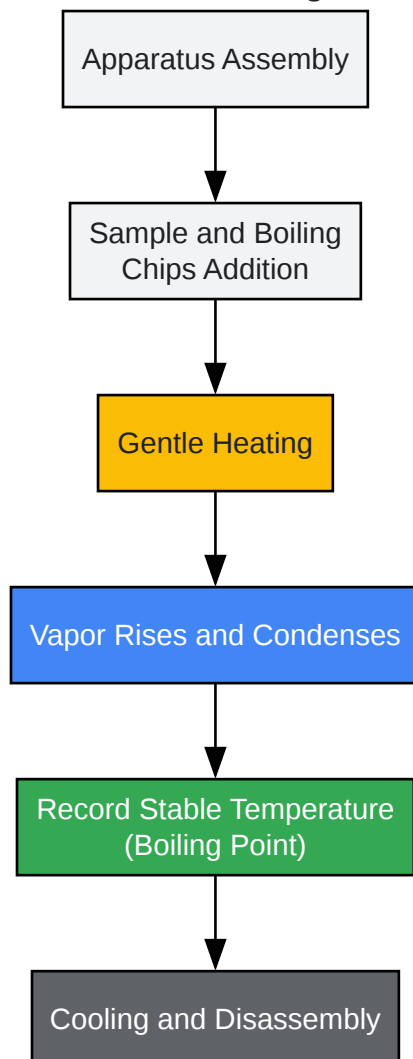
The Impact of Molecular Structure on Boiling Point

The disparity in boiling points between these two isomers can be explained by the nature of intermolecular forces, specifically London dispersion forces (a type of van der Waals force).

Relationship Between Molecular Structure and Boiling Point



Experimental Workflow for Boiling Point Determination



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References

- 1. The preparation methods of dodecane_Chemicalbook [chemicalbook.com]

- To cite this document: BenchChem. [Comparing boiling points of 3-Ethyl-4,4-dimethyloctane and n-dodecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14536534#comparing-boiling-points-of-3-ethyl-4-4-dimethyloctane-and-n-dodecane]

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